

# 2-(4-Hydroxyphenyl)-2-methylpropanoic acid

## literature review

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### Compound of Interest

Compound Name: 2-(4-Hydroxyphenyl)-2-methylpropanoic acid

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An In-Depth Technical Guide to 2-(4-Hydroxyphenyl)-2-methylpropanoic acid

**Authored by: A Senior Application Scientist**

## Introduction

**2-(4-Hydroxyphenyl)-2-methylpropanoic acid**, a molecule of significant interest in various scientific domains, serves as a crucial intermediate in the synthesis of pharmaceuticals and finds applications in cosmetic formulations.<sup>[1]</sup> This technical guide provides a comprehensive overview of its chemical synthesis, physicochemical properties, analytical methodologies, and known biological activities. The content herein is curated for researchers, scientists, and professionals in drug development, offering both foundational knowledge and practical insights.

## Chemical Identity and Properties

**2-(4-Hydroxyphenyl)-2-methylpropanoic acid** is an organic compound with the chemical formula  $C_{10}H_{12}O_3$ .<sup>[1]</sup> It is also known by other names such as 4-Hydroxy- $\alpha,\alpha$ -dimethylphenylacetic acid. Key identifiers and properties are summarized below:

Property	Value	Source
CAS Number	29913-51-7	[1]
Molecular Weight	180.20 g/mol	[1]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[1]
Boiling Point	345.5°C at 760 mmHg	[1]

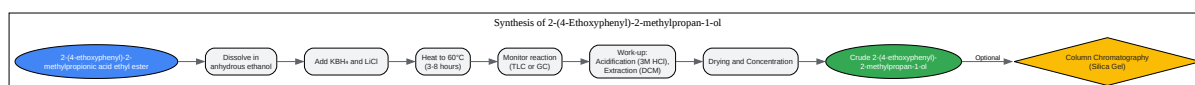
A related compound, 2-(4-(2-Hydroxyethyl)phenyl)-2-methylpropanoic acid, has a molecular weight of 208.25 g/mol and a molecular formula of C<sub>12</sub>H<sub>16</sub>O<sub>3</sub>. [2]

## Synthesis and Manufacturing

The synthesis of **2-(4-Hydroxyphenyl)-2-methylpropanoic acid** and its derivatives can be achieved through various synthetic routes. One notable pathway involves a multi-step process starting from phenol, which includes acylation, Fries rearrangement, ethylation, and subsequent halogenation and rearrangement steps. [3]

## Illustrative Synthetic Workflow

The following diagram outlines a general synthetic approach for a related compound, 2-(4-Ethoxyphenyl)-2-methylpropan-1-ol, which shares a common structural motif. This process highlights the reduction of an ester to a primary alcohol, a key transformation in the synthesis of such molecules. [3]



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Caption: Workflow for the synthesis of 2-(4-Ethoxyphenyl)-2-methylpropan-1-ol. [3]

## Detailed Protocol: Reduction of Ethyl 2-(4-ethoxyphenyl)-2-methylpropanoate[3]

This protocol describes the reduction of the ester functional group to a primary alcohol using potassium borohydride and lithium chloride.[3]

### Materials:

- 2-(4-ethoxyphenyl)-2-methylpropionic acid ethyl ester
- Anhydrous ethanol
- Potassium borohydride ( $\text{KBH}_4$ )
- Lithium chloride ( $\text{LiCl}$ )
- 3 M Hydrochloric acid ( $\text{HCl}$ )
- Dichloromethane ( $\text{DCM}$ )
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 2-(4-ethoxyphenyl)-2-methylpropionic acid ethyl ester (1 equivalent) in anhydrous ethanol.[3]
- **Reagent Addition:** Add potassium borohydride and lithium chloride to the solution.
- **Reaction:** Heat the mixture to  $60^\circ\text{C}$  and maintain this temperature for 3-8 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.[3]
- **Work-up:** After cooling, carefully add 3 M  $\text{HCl}$  to quench the reaction. Extract the aqueous layer with dichloromethane.

- **Drying and Concentration:** Combine the organic layers and dry over anhydrous sodium sulfate. Filter and concentrate the organic phase under reduced pressure to obtain the crude product.[\[3\]](#)
- **Purification (Optional):** If necessary, the crude product can be purified by column chromatography on silica gel.[\[3\]](#)

## Analytical Characterization

Accurate identification and quantification of **2-(4-Hydroxyphenyl)-2-methylpropanoic acid** and related compounds are crucial for quality control and research purposes. High-Performance Liquid Chromatography (HPLC) is a widely used and robust technique for this purpose.

## High-Performance Liquid Chromatography (HPLC) Method

A gradient HPLC method has been developed for the determination of impurities and synthetic precursors in related compounds.[\[4\]](#)

Chromatographic Conditions for a Related Compound:[\[4\]](#)

- **Column:** Spherisorb C6
- **Mobile Phase:** A gradient of 0.02M sodium phosphate buffer and 0.004M sodium perchlorate in acetonitrile:water (pH ~2.5). The acetonitrile composition is linearly increased from 40% to 65% over 45 minutes and then held at 65% for 20 minutes.
- **Detection:** UV at 210 nm.

For the analysis of the closely related 2-(4-hydroxyphenyl)propionic acid, an isocratic reversed-phase HPLC (RP-HPLC) method is available.[\[5\]](#)

Optimized HPLC Conditions for 2-(4-hydroxyphenyl)propionic acid:[\[5\]](#)

- **HPLC System:** Agilent 1260 Infinity II or equivalent
- **Column:** C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

- Mobile Phase: Acetonitrile and 0.1% Phosphoric Acid in Water (30:70, v/v)
- Flow Rate: 1.0 mL/min
- Injection Volume: 10  $\mu$ L
- Column Temperature: 30  $^{\circ}$ C
- Detection: UV-Vis Detector at 220 nm
- Run Time: 10 minutes

## Spectroscopic Data

Spectroscopic techniques are indispensable for the structural elucidation of **2-(4-Hydroxyphenyl)-2-methylpropanoic acid** and its analogues.

**$^1\text{H}$  NMR Spectroscopy:** The proton NMR spectrum provides characteristic signals for the different protons in the molecule. For the related compound 2-(4-hydroxyphenoxy)propanoic acid, signals for aromatic, methine, and methyl protons are observed.[6]

**$^{13}\text{C}$  NMR Spectroscopy:** The carbon-13 NMR spectrum gives information about the different carbon environments within the molecule.

**Infrared (IR) Spectroscopy:** The IR spectrum of 2-(4-hydroxyphenoxy)propanoic acid shows characteristic absorption bands for the hydroxyl, carbonyl, and ether functional groups.[6] The spectrum is typically obtained using the potassium bromide (KBr) pellet method.[6]

## Biological Activity and Applications

While the primary focus of this guide is on **2-(4-Hydroxyphenyl)-2-methylpropanoic acid**, it is important to note the biological activities of structurally similar compounds, which can provide insights into its potential applications.

## Pharmaceutical and Cosmetic Uses

**2-(4-Hydroxyphenyl)-2-methylpropanoic acid** is primarily used in the synthesis of pharmaceuticals, particularly nonsteroidal anti-inflammatory drugs (NSAIDs).[1] It also serves

as an intermediate in the development of certain cosmetic products, where it functions in skin conditioning and stabilization.[1]

## Antimicrobial and Anticancer Research

Derivatives of 3-((4-Hydroxyphenyl)amino)propanoic acid have been synthesized and evaluated for their antimicrobial and anticancer properties.[7][8][9] These studies have shown that certain derivatives exhibit structure-dependent activity against multidrug-resistant bacterial and fungal pathogens, as well as some cancer cell lines.[7][8][9] For instance, some hydrazone derivatives containing heterocyclic substituents displayed potent and broad-spectrum antimicrobial activity.[8]

## Metabolic Significance

The related compound, 3-(4-hydroxyphenyl)propionic acid, is a major microbial metabolite of procyanidin A2 and has been shown to suppress macrophage foam cell formation, suggesting a role in cardiovascular health.[10] Another related molecule, 3-(4-Hydroxy-3-methoxyphenyl)-2-methylpropionic acid, is a metabolite of the drug Carbidopa, which is used in the treatment of Parkinson's disease.[11]

## Safety and Handling

According to safety data sheets for the related compound 2-(4-Hydroxyphenyl)propanoic acid, it is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[12] Appropriate personal protective equipment, such as gloves, eye protection, and respiratory protection, should be used when handling this chemical.[12] It should be handled in a well-ventilated area, and good industrial hygiene and safety procedures should be followed.[12]

## Conclusion

**2-(4-Hydroxyphenyl)-2-methylpropanoic acid** is a valuable chemical intermediate with established applications and potential for further development in the pharmaceutical and cosmetic industries. This guide has provided a detailed overview of its synthesis, analytical characterization, and the biological activities of related structures. The methodologies and data presented herein serve as a foundational resource for researchers and professionals working with this class of compounds.

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